

An In-Depth Technical Guide to the Chemical Structure of γ -Gurjunene

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Compound of Interest

Compound Name: *gamma-Gurjunene*

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This technical guide provides a comprehensive overview of the chemical structure, properties, and analytical characterization of γ -Gurjunene, a sesquiterpenoid of interest in natural product chemistry.

Chemical Structure and Identification

γ -Gurjunene is a tricyclic sesquiterpene with the molecular formula $C_{15}H_{24}$.^[1] Its structure is characterized by a fused azulene core. The systematic IUPAC name for γ -Gurjunene is (1R,3aR,4R,7R)-1,4-dimethyl-7-prop-1-en-2-yl-1,2,3,3a,4,5,6,7-octahydroazulene.^[1]

Identifier	Value
IUPAC Name	(1R,3aR,4R,7R)-1,4-dimethyl-7-prop-1-en-2-yl-1,2,3,3a,4,5,6,7-octahydroazulene[1]
CAS Number	22567-17-5
Molecular Formula	C ₁₅ H ₂₄ [1]
Molecular Weight	204.35 g/mol [1]
SMILES	C[C@@H]1CC--INVALID-LINK--C(=C)C[1]
InChI	InChI=1S/C15H24/c1-10(2)13-7-5-11(3)14-8-6-12(4)15(14)9-13/h9,11-14H,1,5-8H2,2-4H3/t11-,12-,13-,14-/m1/s1[1]
InChIKey	DUYRYUZIBGFLDD-AAVRWANBSA-N[1]

Physicochemical Properties

The following table summarizes some of the reported physicochemical properties of γ -Gurjunene.

Property	Value
Appearance	Oily liquid
Boiling Point	276.5 °C at 760 mmHg
Density	0.891 g/cm ³
Refractive Index	1.492
Flash Point	108.9 °C

Spectroscopic Data

The structural elucidation of γ -Gurjunene is confirmed through various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum of γ-Gurjunene in CDCl₃ shows 15 distinct carbon signals corresponding to its molecular formula. A literature reference for the ¹³C NMR data is G.M.KOENIG, A.D.WRIGHT, J.ORG.CHEM.,62,3837(1997).[2]

Mass Spectrometry (GC-MS)

Gas Chromatography-Mass Spectrometry (GC-MS) is a key analytical technique for the identification and quantification of γ-Gurjunene in complex mixtures like essential oils. The mass spectrum is characterized by a molecular ion peak and a specific fragmentation pattern that aids in its identification.

Infrared (IR) Spectroscopy

The vapor phase IR spectrum of γ-Gurjunene provides information about its functional groups. Key absorptions are expected for C-H stretching and bending vibrations of the alkyl and alkene moieties.

Experimental Protocols

Isolation of γ-Gurjunene from Essential Oil

γ-Gurjunene is a natural component of various plant essential oils, such as that from *Solanum stipulaceum*. [3] A general protocol for its isolation involves hydrodistillation followed by chromatographic separation.

Methodology:

- **Plant Material Collection and Preparation:** The aerial parts of the plant are collected, air-dried, and pulverized.
- **Hydrodistillation:** The powdered plant material is subjected to hydrodistillation for several hours using a Clevenger-type apparatus to extract the essential oil. [3]
- **Extraction of Essential Oil:** The collected essential oil is then extracted from the aqueous distillate using an organic solvent such as dichloromethane. The organic layer is dried over anhydrous sodium sulfate and the solvent is removed under reduced pressure. [3]

- **Chromatographic Separation:** The crude essential oil is subjected to column chromatography on silica gel. Elution with a gradient of non-polar to polar solvents (e.g., hexane and ethyl acetate) allows for the separation of different components. Fractions are collected and analyzed by Thin Layer Chromatography (TLC) or GC-MS.
- **Purification:** Fractions containing γ -Gurjunene are pooled and may require further purification using preparative TLC or High-Performance Liquid Chromatography (HPLC) to obtain the pure compound.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

Instrumentation: An Agilent 7890A GC system coupled with a mass selective detector is a suitable instrument.^[4]

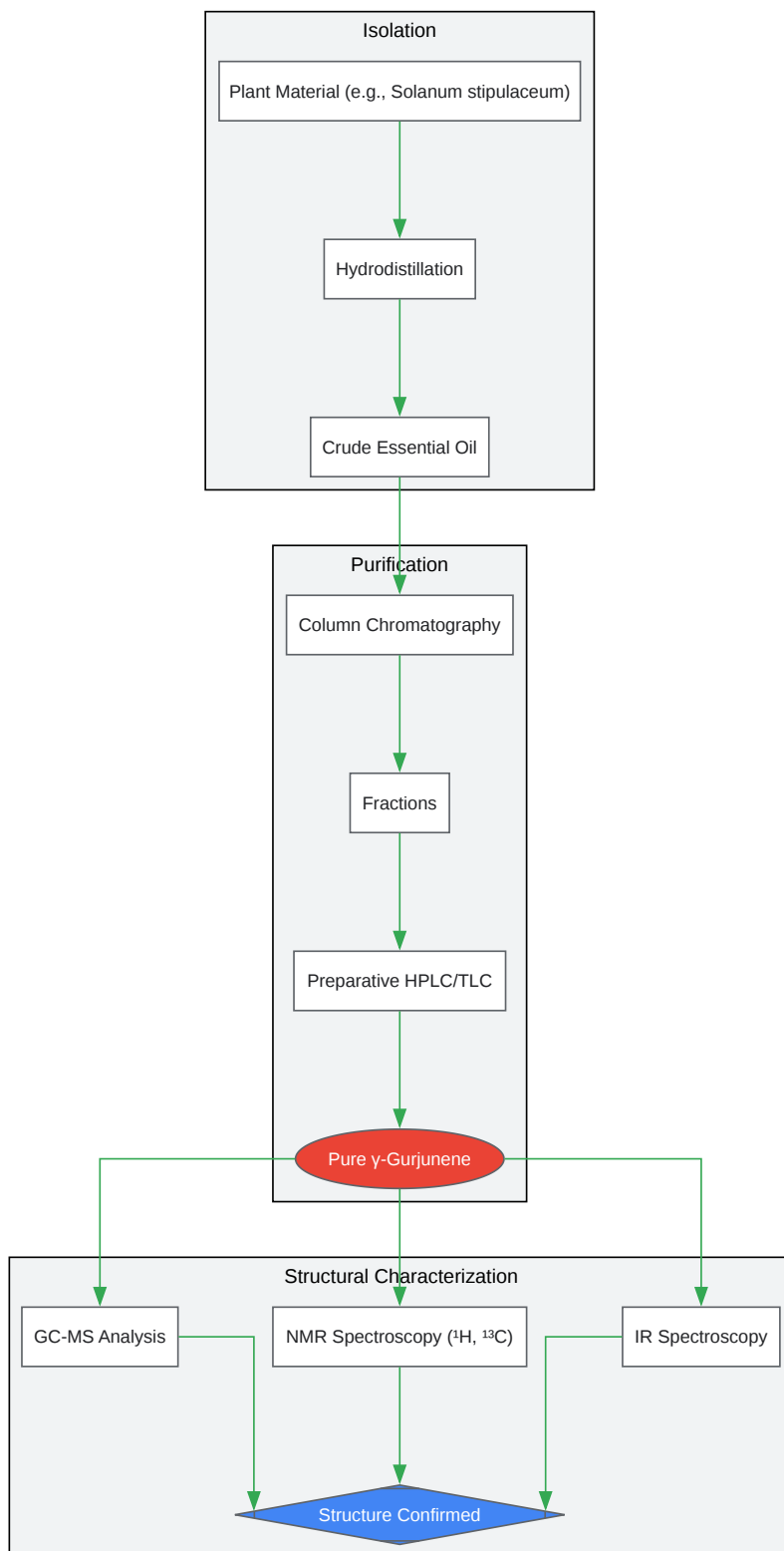
Methodology:

- **Sample Preparation:** A dilute solution of the essential oil or isolated fraction in a volatile solvent like hexane or dichloromethane is prepared.
- **GC Conditions:**
 - **Column:** A non-polar capillary column such as a DB-5 (30 m x 0.25 mm, 0.25 μ m film thickness) is commonly used.^[4]
 - **Carrier Gas:** Helium at a constant flow rate.
 - **Injector Temperature:** Typically set around 250 °C.
 - **Oven Temperature Program:** A temperature gradient is used to separate the components. A typical program might start at a low temperature (e.g., 60 °C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 240 °C) at a rate of 3-10 °C/min.
- **MS Conditions:**
 - **Ionization Mode:** Electron Ionization (EI) at 70 eV.

- Mass Range: Scanning from m/z 40 to 400.
- Ion Source Temperature: Typically around 230 °C.
- Data Analysis: The mass spectrum of the peak corresponding to γ -Gurjunene is compared with reference spectra from databases such as NIST for identification.

Logical and Experimental Workflow

The following diagram illustrates the logical workflow for the isolation and characterization of γ -Gurjunene from a natural source.

Workflow for γ -Gurjunene Isolation and Characterization[Click to download full resolution via product page](#)Caption: Isolation and structural elucidation workflow for γ -Gurjunene.

Biological Activity

While detailed studies on the specific biological activities of pure γ -Gurjunene are limited, essential oils containing this sesquiterpene have been investigated for their pharmacological properties. For instance, essential oils from *Solanum stipulaceum*, which contain γ -gurjunene as a major component, have shown potential antileukemic activity, particularly after irradiation. [3] Further research is needed to determine the specific contribution of γ -Gurjunene to these activities and to elucidate its mechanism of action, including its potential effects on signaling pathways such as NF- κ B and MAPK, which are often implicated in inflammation.

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